

Solubility of 17(R)-Protectin D1 in ethanol and other organic solvents

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Compound of Interest

Compound Name: 17(R)-Protectin D1

Cat. No.: B15498746

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Technical Support Center: 17(R)-Resolvin D1

This technical support guide provides detailed information on the solubility, handling, and experimental use of 17(R)-Resolvin D1 (17(R)-RvD1), also known as Aspirin-Triggered Resolvin D1 (AT-RvD1).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving 17(R)-Resolvin D1?

A1: The recommended solvent for storing and handling 17(R)-Resolvin D1 is ethanol.^[1] The compound is typically supplied as a solution in ethanol.^{[1][2]} For experimental purposes, stock solutions can also be prepared in dimethylformamide (DMF).^{[2][3]}

Q2: What is the solubility of 17(R)-RvD1 in common organic solvents?

A2: The solubility of 17(R)-RvD1 is approximately 50 mg/mL in both ethanol and DMF.^{[2][3]}

Q3: Can I dissolve 17(R)-RvD1 directly in aqueous buffers like PBS?

A3: Direct dissolution in aqueous buffers is challenging due to low solubility. The solubility of 17(R)-RvD1 in PBS (pH 7.2) is only about 0.05 mg/mL.^{[2][3]} For biological experiments requiring an aqueous solution, it is recommended to first prepare a stock solution in an organic solvent and then dilute it into the aqueous buffer.^[1]

Q4: Are there any solvents I should avoid?

A4: Caution is advised when using dimethyl formamide (DMF) or DMSO. Resolvins can isomerize and degrade under freeze-thaw conditions or when stored in these solvents.^[1] Ethanol is the preferred solvent for stability.^[1]

Q5: My 17(R)-RvD1 came as a solution in ethanol. How do I prepare an organic solvent-free aqueous solution for my experiment?

A5: To prepare an organic solvent-free solution, you can evaporate the ethanol from your stock solution under a gentle stream of nitrogen.^[1] Immediately after evaporation, dissolve the resulting neat oil directly in your aqueous buffer of choice.^[1] It is important to use aqueous solutions immediately after preparation.^[1]

Troubleshooting Guide

Issue: I am seeing low or no activity of 17(R)-RvD1 in my cell-based assay.

- **Solvent Effects:** Ensure the final concentration of the organic solvent (e.g., ethanol) in your culture medium is insignificant, as even low concentrations can have physiological effects.^[1] Prepare serial dilutions of your stock solution to minimize the amount of organic solvent transferred to your experimental setup.
- **Compound Stability:** Aqueous solutions of resolvins should be prepared fresh and used immediately, as they can degrade.^[1] Avoid repeated freeze-thaw cycles of your stock solution.^[1] Store the primary stock solution at -80°C for long-term stability.^{[1][4]}
- **pH of Buffer:** The solubility of 17(R)-RvD1 is pH-dependent. The reported solubility of 0.05 mg/mL is in PBS at pH 7.2.^{[2][3]} Ensure your buffer pH is compatible.

Issue: The compound precipitates when I dilute my organic stock solution into my aqueous buffer.

- **Exceeding Solubility Limit:** You may be exceeding the aqueous solubility limit of 0.05 mg/mL.^{[2][3]} Try using a more dilute stock solution or increasing the volume of the aqueous buffer for the dilution.

- Vortexing/Mixing: After adding the stock solution to the aqueous buffer, mix thoroughly. To improve solubility, you can gently warm the solution to 37°C and sonicate it in an ultrasonic bath for a short period.[\[5\]](#)

Data Presentation

Table 1: Solubility of 17(R)-Resolvin D1

Solvent	Concentration
Ethanol	50 mg/mL [2] [3]
Dimethylformamide (DMF)	50 mg/mL [2] [3]
PBS (pH 7.2)	0.05 mg/mL [2] [3]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Stock Solution in Ethanol

- 17(R)-Resolvin D1 is often supplied in pre-weighed quantities dissolved in ethanol. If you have a solid form, obtain the neat oil.
- Add the appropriate volume of absolute ethanol to the vial to achieve a final concentration of 1 mg/mL. For example, to a 25 µg vial, add 25 µL of ethanol.
- Cap the vial tightly and vortex gently to ensure the compound is fully dissolved.
- Store the stock solution at -80°C.[\[1\]](#)[\[4\]](#)

Protocol 2: Preparation of Working Dilutions in Aqueous Buffer

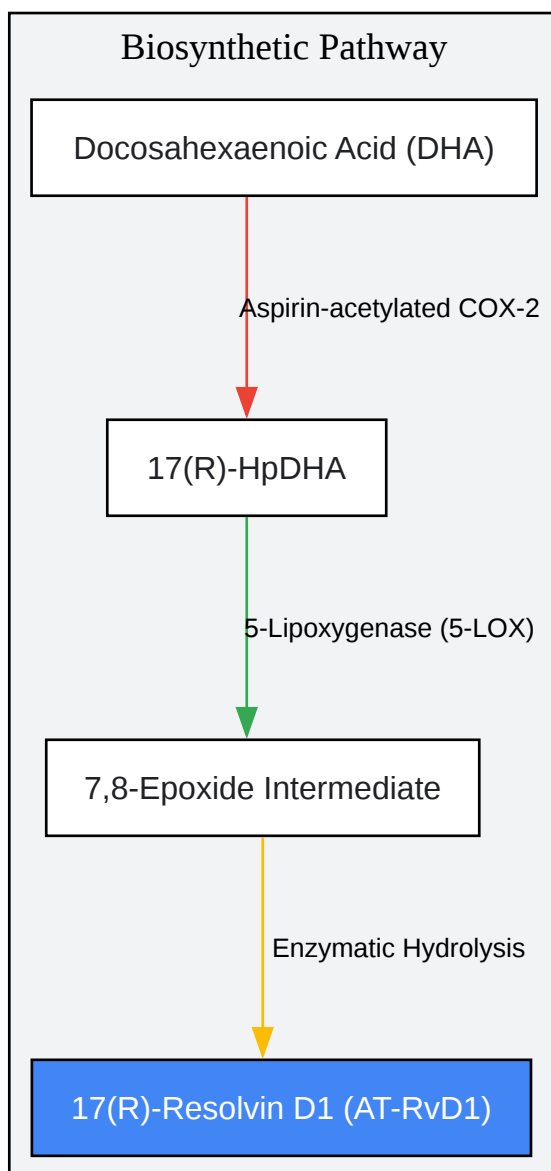
- Thaw the ethanol stock solution on ice.
- Before performing biological experiments, make further dilutions of the stock solution into your aqueous buffer or isotonic saline.[\[1\]](#)
- For example, to prepare a 1 µM working solution from a 1 mg/mL stock (Formula Weight: 376.5 g/mol [\[2\]](#)), you would perform a serial dilution.

- Calculation: $1 \text{ mg/mL} = 1000 \text{ } \mu\text{g/mL}$. $(1000 \text{ } \mu\text{g/mL}) / (376.5 \text{ } \mu\text{g}/\mu\text{mol}) = 2.656 \text{ mM}$.
- Dilute the 2.656 mM stock solution to your desired final concentration in the experimental buffer immediately before use.
- Ensure the final concentration of ethanol is minimal to avoid solvent-induced artifacts.^[1]
Discard any unused aqueous solution.^[1]

Visualizations

Biosynthesis of 17(R)-Resolvin D1

The following diagram illustrates the biosynthetic pathway of 17(R)-Resolvin D1 (AT-RvD1). The process begins with the omega-3 fatty acid, docosahexaenoic acid (DHA). Aspirin-acetylated COX-2 converts DHA into 17(R)-HpDHA, which is then rapidly converted by 5-lipoxygenase (5-LOX) into an epoxide intermediate that is subsequently hydrolyzed to form the bioactive 17(R)-RvD1.^{[6][7]}



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Caption: Biosynthetic pathway of 17(R)-Resolvin D1 (AT-RvD1) from DHA.

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